

# Application Note: Quantification of N-benzyloctadecanamide in Plant Extracts

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## Compound of Interest

Compound Name: *N-benzyloctadecanamide*

Cat. No.: B1649356

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## Introduction

**N-benzyloctadecanamide** is a member of the macamide class of secondary metabolites, which are uniquely found in *Lepidium meyenii*, commonly known as Maca.[1] These lipophilic compounds are of significant interest to researchers due to their potential biological activities. The quantification of specific macamides, such as **N-benzyloctadecanamide**, in Maca extracts and commercial products is crucial for quality control, standardization, and for correlating chemical composition with pharmacological effects. This application note provides detailed protocols for the extraction and quantification of **N-benzyloctadecanamide** from plant materials using High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS), summarizes relevant quantitative data, and illustrates the biosynthetic pathway and experimental workflow.

## Data Presentation

The concentration of **N-benzyloctadecanamide** can vary significantly depending on the processing of the Maca root. Post-harvest drying has been shown to be a critical step for the formation of macamides. While **N-benzyloctadecanamide** is often a minor component, the total macamide content can be substantial.

Table 1: Total Macamide Content in Different Commercial Maca Products

Product Type	Total Macamide Content (µg/g Dry Mass)
Fresh Maca Products	69 - 714
Dried Maca Slices	74 - 2588
Essential Maca Tablets	148 - 2738

Data sourced from Chen et al. (2016).[2][3]

Table 2: Effect of Drying Temperature on Total Macamide Content in Maca Root Slices

Drying Temperature (°C)	Total Macamide Content (µg/g Dry Mass)
4	147
20	202
30	313
40	211
60	145
80	25

**N-benzyloctadecanamide** was not detected in these samples due to its low concentration.

Data sourced from Chen et al. (2016).[2]

The total amount of macamides in dried *L. meyenii* plant material has been reported to range from 0.0016% to 0.0123%.[1] In many samples, **N-benzyloctadecanamide** is present in larger quantities than other minor macamides like N-benzyl-15Z-tetracosenamide.[1]

## Experimental Protocols

The following protocols describe the extraction and quantification of **N-benzyloctadecanamide** from dried Maca root powder.

### Protocol 1: Sample Extraction

This protocol is adapted from the methodology described by Tafuri et al. (2019).[4]

#### Materials:

- Dried and powdered Maca root
- Methanol (HPLC grade)
- Ultrasonic bath
- Centrifuge
- 0.22 µm syringe filters

#### Procedure:

- Weigh 3 g of the dried Maca powder into a suitable container.
- Add 30 mL of methanol to the powder.
- Place the container in an ultrasonic bath and sonicate for 30 minutes.
- After sonication, centrifuge the mixture to pellet the solid plant material.
- Carefully decant the supernatant (the methanol extract).
- Filter the supernatant through a 0.22 µm syringe filter into a clean vial for HPLC-MS analysis.

## Protocol 2: Quantification by HPLC-MS

This protocol outlines a general method for the analysis of macamides, including **N-benzyloctadecanamide**, based on methods for similar compounds.

#### Instrumentation and Conditions:

- HPLC System: A system capable of binary gradient elution.
- Mass Spectrometer: A Quadrupole Time-of-Flight (QTOF) or Triple Quadrupole (QqQ) mass spectrometer with an electrospray ionization (ESI) source.

- Column: A C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8  $\mu$ m).
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Flow Rate: 0.3 mL/min.
- Column Temperature: 40 °C.
- Injection Volume: 5  $\mu$ L.
- Ionization Mode: ESI Positive.
- MS Detection: Full scan mode for qualitative analysis and Multiple Reaction Monitoring (MRM) for quantification (if using a QqQ). For **N-benzyl octadecanamide** (C<sub>25</sub>H<sub>43</sub>NO, MW: 373.62), the protonated molecule [M+H]<sup>+</sup> at m/z 374.3345 would be a target for detection.[4]

Gradient Elution Program:

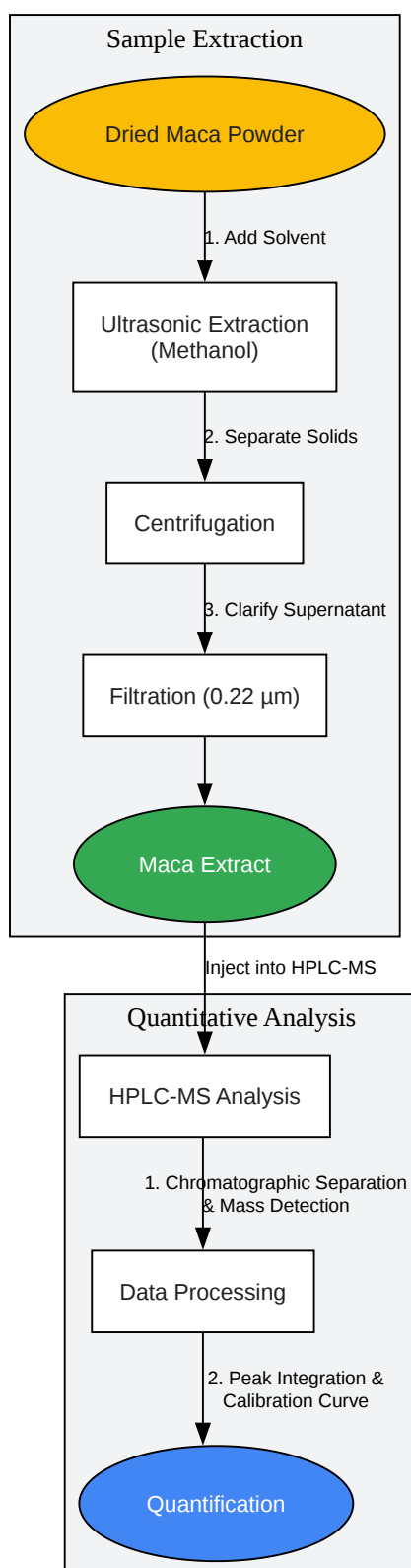
Time (min)	% Mobile Phase B
0	80
24	100
30	100
31	80
35	80

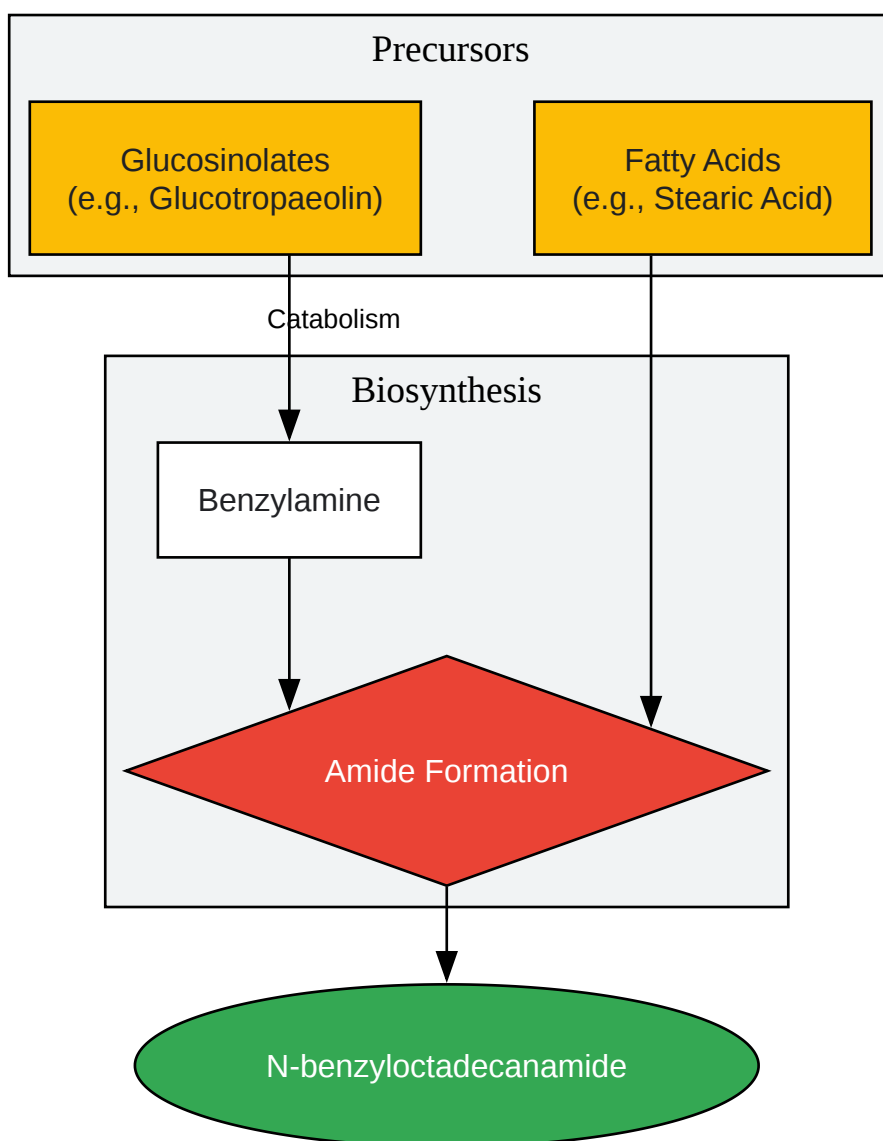
Quantification:

- Prepare a series of standard solutions of **N-benzyl octadecanamide** of known concentrations.
- Generate a calibration curve by plotting the peak area against the concentration of the standards.

- Determine the concentration of **N-benzyl octadecanamide** in the plant extracts by interpolating their peak areas from the calibration curve.

## Mandatory Visualization





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